Technical Guide: N-(4-Hydroxy-1-naphthyl)acrylamide (CAS 83968-63-2)

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Compound of Interest

Compound Name:	*N-(4-Hydroxy-1-naphthyl)acrylamide*
CAS No.:	*83968-63-2*
Cat. No.:	*B12647551*

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Executive Summary

N-(4-Hydroxy-1-naphthyl)acrylamide (CAS 83968-63-2) is a specialized functional monomer integrating a polymerizable acrylamide tail with a photoactive, hydrogen-bonding naphthyl headgroup. Unlike simple acrylamides, this compound serves as a dual-modal probe in polymer science: it acts as both a fluorogenic reporter (via the naphthyl moiety) and a molecular recognition site (via the hydroxyl and amide groups).

Its primary utility lies in the synthesis of Molecularly Imprinted Polymers (MIPs) and stimuli-responsive hydrogels, where it facilitates

stacking interactions with aromatic analytes while providing a fluorescence signal transduction mechanism. This guide details the synthesis, purification, and application workflows for researchers leveraging this compound in advanced materials science.

Chemical Architecture & Properties[1]

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The molecule's efficacy stems from its "Push-Pull" electronic structure. The electron-donating hydroxyl group (-OH) at the 4-position and the electron-withdrawing acrylamide group at the 1-position create a polarized system sensitive to environmental changes (pH, polarity).

Physicochemical Data Table

Property	Value / Description
CAS Number	83968-63-2
Formula	
Molecular Weight	213.23 g/mol
Appearance	Off-white to pale grey crystalline solid
Solubility	Soluble in DMSO, Methanol, DMF; Sparingly soluble in Water
	~335 nm / ~420 nm (Solvent dependent)
pKa (Calculated)	~9.5 (Phenolic -OH)
Stability	Sensitive to light and heat; prone to autopolymerization without inhibitors

Synthesis & Purification Protocol

Objective: Synthesize high-purity **N-(4-Hydroxy-1-naphthyl)acrylamide** via a modified Schotten-Baumann reaction. Pre-requisite: All glassware must be oven-dried. Perform under

atmosphere to prevent oxidation of the aminonaphthol intermediate.

Reagents

- Reactant A: 4-Amino-1-naphthol hydrochloride (1.0 eq)
- Reactant B: Acryloyl chloride (1.1 eq) - Freshly distilled recommended
- Base: Triethylamine (TEA) (2.2 eq) or

  (saturated aq.)

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- Solvent: Anhydrous Dichloromethane (DCM) or THF[1]
- Inhibitor: Hydroquinone monomethyl ether (MEHQ) (trace)

Step-by-Step Methodology

- Preparation of Nucleophile:
  - Suspend 4-Amino-1-naphthol hydrochloride in anhydrous DCM at
    (ice bath).
  - Add TEA dropwise over 15 minutes. The solution will darken as the free amine is liberated. Critical: Maintain temperature <
    to minimize oxidation.
- Acylation (The Critical Step):
  - Dissolve Acryloyl chloride in a small volume of DCM.
  - Add the acid chloride solution dropwise to the amine mixture over 30 minutes.[1]
  - Mechanistic Insight: Slow addition prevents the formation of di-acrylated byproducts (O-acylation of the phenol). The amide formation is kinetically favored over the ester at low temperatures.
- Reaction Monitoring:
  - Allow to warm to Room Temperature (RT) and stir for 4-6 hours.
  - Self-Validation: Check TLC (Silica, 5% MeOH in DCM). The starting amine spot (
) should disappear, replaced by a major product spot (
).
- Workup & Purification:
  - Wash the reaction mixture with 1M HCl (to remove unreacted amine/TEA).

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- Wash with Saturated

  (to remove acrylic acid).

- Dry organic layer over

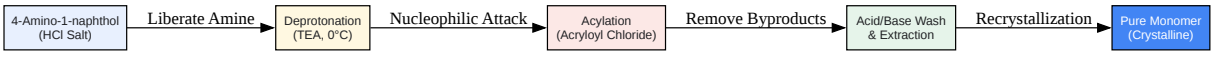
  , filter, and concentrate in vacuo (bath temp <

).

- Recrystallization: Dissolve crude solid in minimum hot Ethanol, then add warm Water until turbid. Cool slowly to

  .

Synthesis Workflow Diagram



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Caption: Kinetic control at 0°C favors N-acylation over O-acylation, ensuring high regioselectivity.

Application Vectors

A. Molecularly Imprinted Polymers (MIPs)

This monomer is a "privileged scaffold" for imprinting aromatic templates (e.g., caffeine, theophylline, PAHs).

- Mechanism: The naphthyl ring provides strong

  stacking interactions, while the amide and hydroxyl groups offer hydrogen bonding donors/acceptors.

- Protocol Insight: When polymerizing, use a non-polar porogen (e.g., Chloroform) to maximize hydrogen bonding fidelity between the monomer and the template.

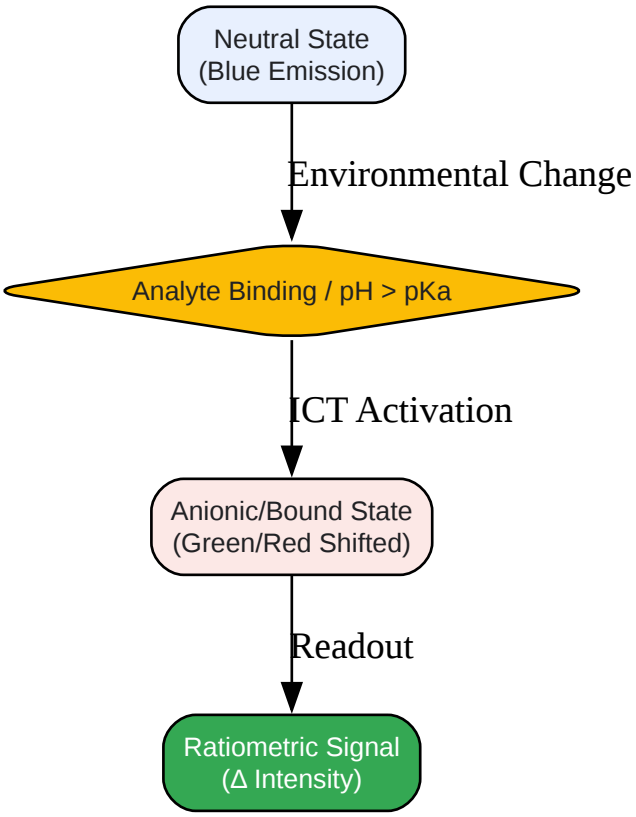
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B. Ratiometric Fluorescent Sensing

The fluorescence of the naphthyl moiety is quenched or shifted upon binding to a target or changing pH.

- Sensing Mode: In the deprotonated state (phenolate), the emission red-shifts significantly due to Intramolecular Charge Transfer (ICT). This allows for "turn-on" sensing of basicity or specific metal ion coordination.

Sensing Mechanism Diagram



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Caption: The hydroxyl group acts as a switch; deprotonation or binding alters the electronic push-pull system.

Safety & Handling (MSDS Highlights)

- Acute Toxicity: Like all acrylamides, this compound is a potential neurotoxin. Handle with double nitrile gloves.

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- Inhalation: Use a fume hood. The powder is fine and can be easily inhaled.
- Storage: Store at

  under Argon. Protect from light to prevent photo-oxidation of the naphthol ring.

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